

Purification of Benzoic Acid by Recrystallization: Application Notes and Protocols

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Compound of Interest

Compound Name: Benzoate

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Abstract

Recrystallization is a fundamental technique for the purification of solid organic compounds. This document provides a detailed protocol for the purification of benzoic acid using water as the recrystallization solvent. The method leverages the differential solubility of benzoic acid in hot versus cold water to remove impurities.^{[1][2][3]} This application note includes a comprehensive experimental procedure, data on the solubility of benzoic acid, and expected recovery rates to guide researchers in obtaining high-purity benzoic acid for various research and development applications.

Introduction

Benzoic acid ($\text{C}_6\text{H}_5\text{COOH}$) is a simple aromatic carboxylic acid widely used as a precursor in the synthesis of various organic compounds and as a preservative in the food and pharmaceutical industries.^[4] The purity of benzoic acid is critical for its intended applications. Recrystallization is an effective and environmentally friendly method for its purification, primarily utilizing water as a solvent.^[4] The principle of this technique relies on the fact that the solubility of benzoic acid in water increases significantly with temperature.^{[4][5][6]} By dissolving the impure benzoic acid in a minimum amount of hot water and then allowing it to cool slowly, pure benzoic acid crystals form, leaving the impurities dissolved in the cold mother liquor.^{[1][2]}

Data Presentation

Table 1: Solubility of Benzoic Acid in Water at Various Temperatures

Temperature (°C)	Solubility (g/L)
0	1.7[4][5][6]
18	2.7[4]
25	3.44[4][7]
40	5.51[4]
75	21.45[4][5]
100	56.31[4][5][6]

Table 2: Typical Experimental Parameters and Expected Yield

Parameter	Value
Starting Mass of Impure Benzoic Acid	~1.0 g
Purity of Crude Benzoic Acid	Varies
Solvent	Deionized Water
Typical Percent Recovery	65-85%[4][8][9]
Melting Point of Pure Benzoic Acid	122.4 °C

Experimental Protocol

This protocol details the steps for the purification of benzoic acid by recrystallization from water.

Materials and Equipment

- Impure benzoic acid
- Deionized water

- Erlenmeyer flasks (125 mL and 250 mL)
- Hot plate
- Buchner funnel and filter flask
- Filter paper
- Glass stirring rod
- Ice bath
- Watch glass
- Spatula
- Graduated cylinders
- Melting point apparatus

Procedure

- Dissolution:
 1. Weigh approximately 1.0 g of impure benzoic acid and transfer it to a 125 mL Erlenmeyer flask.[\[10\]](#)
 2. Add approximately 20-30 mL of deionized water to the flask.[\[8\]](#)
 3. Heat the mixture on a hot plate to a gentle boil while stirring with a glass rod to facilitate dissolution.[\[1\]](#)[\[2\]](#)
 4. If solid material remains, add small portions of hot deionized water (1-2 mL at a time) until the benzoic acid is completely dissolved.[\[1\]](#)[\[11\]](#) Avoid adding an excess of water to ensure a good yield.[\[11\]](#)
- Hot Filtration (if necessary):
 1. If insoluble impurities are present, perform a hot gravity filtration.

2. Place a stemless funnel with fluted filter paper into the neck of a clean 250 mL Erlenmeyer flask and preheat both on the hot plate.[\[12\]](#)
 3. Carefully and quickly pour the hot benzoic acid solution through the hot funnel to remove the insoluble impurities.[\[2\]](#)
- Crystallization:
 1. Remove the flask containing the clear filtrate from the hot plate and allow it to cool slowly to room temperature on a benchtop. Slow cooling promotes the formation of larger, purer crystals.[\[1\]](#)[\[11\]](#)
 2. Once the flask has reached room temperature and crystal formation appears complete, place it in an ice bath for 10-15 minutes to maximize the yield of crystals.[\[1\]](#)[\[8\]](#)
 - Collection of Crystals:
 1. Set up a Buchner funnel with a piece of filter paper that fits snugly over the holes and connect it to a filter flask under vacuum.
 2. Wet the filter paper with a small amount of ice-cold deionized water to ensure it is sealed against the funnel.
 3. Swirl the crystalline mixture in the Erlenmeyer flask and pour it into the Buchner funnel.
 4. Use a small amount of the cold filtrate to rinse any remaining crystals from the flask into the funnel.
 5. Wash the crystals in the funnel with a small portion of ice-cold deionized water to remove any remaining soluble impurities.[\[1\]](#)
 - Drying:
 1. Leave the vacuum on to pull air through the crystals for several minutes to help them dry.
 2. Carefully remove the filter paper with the crystals from the funnel and place it on a pre-weighed watch glass.

3. Allow the crystals to air dry completely. The drying process can be expedited by placing the watch glass in a drying oven at a low temperature (e.g., 50-60 °C).
- Analysis:
 1. Once dry, weigh the purified benzoic acid to determine the final mass and calculate the percent recovery.
 2. Determine the melting point of the recrystallized benzoic acid. A sharp melting point close to the literature value (122.4 °C) is an indicator of high purity.[\[12\]](#)

Calculation of Percent Recovery

The percent recovery is calculated using the following formula:

Percent Recovery (%) = (Mass of Pure Benzoic Acid / Mass of Impure Benzoic Acid) x 100[\[13\]](#)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Handle benzoic acid in a well-ventilated area or a fume hood to avoid inhaling dust.[\[14\]](#)[\[15\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[14\]](#)[\[16\]](#)
- Use caution when working with the hot plate and hot glassware to prevent burns.
- Dispose of all chemical waste according to institutional guidelines.[\[15\]](#)

Visualizations



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Caption: Workflow for the Purification of Benzoic Acid by Recrystallization.

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